

# Z-Ser-OMe: An In-depth Technical Guide to Safety and Handling

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## Compound of Interest

Compound Name: Z-Ser-OMe

Cat. No.: B554345

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **Z-Ser-OMe** (N $\alpha$ -Cbz-L-serine methyl ester), a derivative of the amino acid serine commonly used in peptide synthesis and other biochemical applications.<sup>[1]</sup> Due to the absence of comprehensive toxicological studies, this document emphasizes best practices for handling chemicals with unknown toxicological profiles.

## Chemical Identification

Identifier	Value
Chemical Name	N $\alpha$ -Cbz-L-serine methyl ester <sup>[2]</sup>
Synonyms	Z-Ser-OMe, Cbz-Ser-OMe <sup>[1]</sup>
CAS Number	1676-81-9 <sup>[1]</sup>
Molecular Formula	C <sub>12</sub> H <sub>15</sub> NO <sub>5</sub> <sup>[1]</sup>
Molecular Weight	253.25 g/mol

## Hazard Identification

While **Z-Ser-OMe** is not classified as a hazardous substance according to current EU regulations, it should be handled with care as its toxicological properties have not been fully investigated.<sup>[2]</sup>

## Potential Health Effects:

- Inhalation: May be harmful if inhaled and may cause respiratory tract irritation.[2]
- Ingestion: May be harmful if swallowed.[2]
- Skin Contact: May be harmful if absorbed through the skin and may cause skin irritation.[2]
- Eye Contact: May cause eye irritation.[2]

## Quantitative Toxicological Data:

Parameter	Value	Reference
Acute Toxicity (Oral, Dermal, Inhalation)	No data available	[2]
LD50 (Lethal Dose, 50%)	No data available	[2]
LC50 (Lethal Concentration, 50%)	No data available	
Carcinogenicity	No data available	
Mutagenicity	No data available	
Teratogenicity	No data available	

## Physical and Chemical Properties

Property	Value
Appearance	White to off-white or light yellow solid[1]
Melting Point	41-43 °C
Boiling Point	No data available
Solubility	No data available
Stability	Stable under recommended storage conditions. [2]

## Handling and Storage

Proper handling and storage procedures are crucial to ensure the safety of personnel and the integrity of the compound.

### Handling:

- Work in a well-ventilated area, preferably in a chemical fume hood.
- Avoid generating dust.<sup>[2]</sup>
- Keep away from heat and sources of ignition.<sup>[2]</sup>
- Avoid contact with skin, eyes, and clothing.
- Wash hands thoroughly after handling.<sup>[2]</sup>

### Storage:

- Keep container tightly closed.<sup>[2]</sup>
- Store in a cool, dry, and well-ventilated place.
- Recommended storage temperature is between 2°C and 8°C. For long-term storage, -20°C is recommended.

## Exposure Controls and Personal Protection

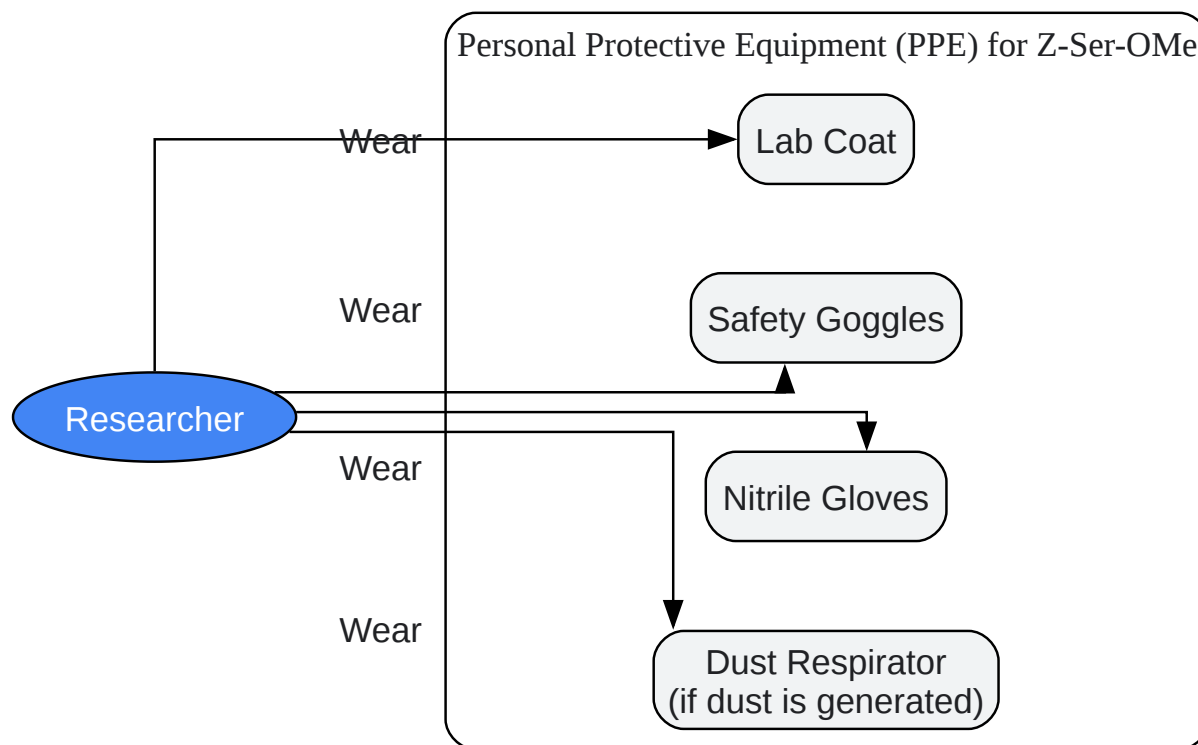
As no official exposure limits have been established, a conservative approach to exposure control is recommended.

### Engineering Controls:

- Use a chemical fume hood to minimize inhalation exposure.

### Personal Protective Equipment (PPE):

The following diagram outlines the recommended personal protective equipment when handling **Z-Ser-OMe**.



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Caption: Recommended Personal Protective Equipment (PPE) for handling **Z-Ser-OMe**.

## First-Aid Measures

In case of exposure, follow these first-aid procedures:

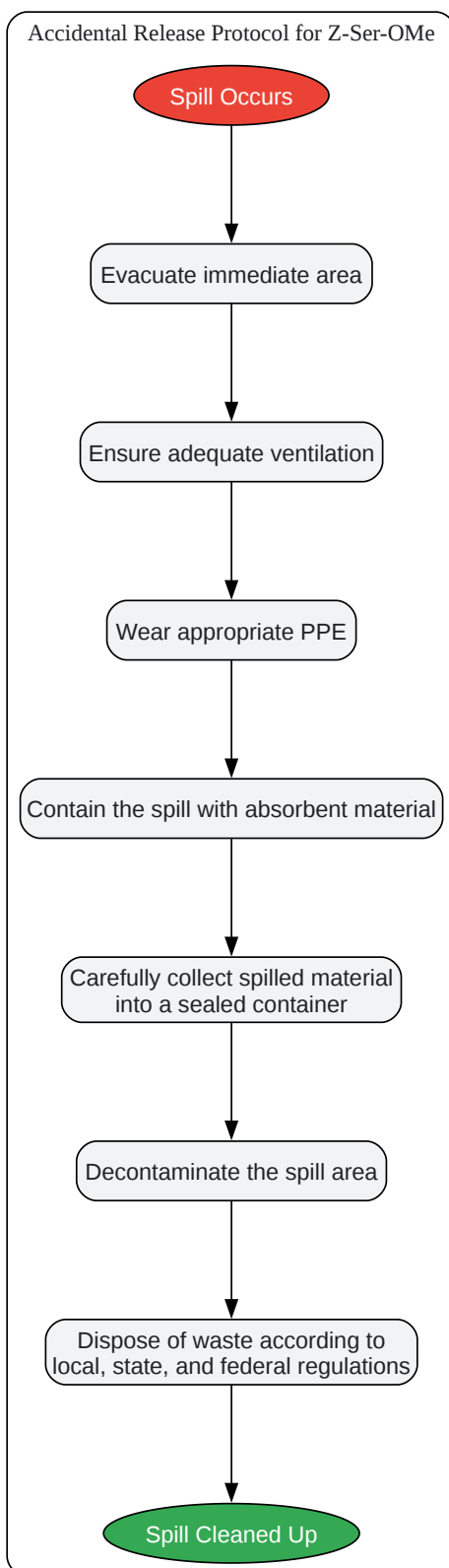
- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek medical attention.
- Skin Contact: Immediately wash skin with soap and plenty of water. Remove contaminated clothing. Seek medical attention if irritation persists.[2]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting lower and upper eyelids occasionally. Remove contact lenses if present and easy to do. Continue rinsing. Seek medical attention.[2]

## Fire-Fighting Measures

- Extinguishing Media: Use water spray, dry chemical, carbon dioxide, or foam.[2]
- Specific Hazards: Emits toxic fumes under fire conditions, including carbon and nitrogen oxides.[2]
- Protective Equipment: Wear self-contained breathing apparatus (SCBA) and full protective gear.[2]

## Accidental Release Measures

In the event of a spill, follow these procedures to minimize exposure and environmental contamination.



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Caption: Step-by-step workflow for responding to a **Z-Ser-OMe** spill.

#### Small Spill:

- Wear appropriate personal protective equipment.
- Carefully sweep or scoop up the material and place it into a suitable, labeled container for disposal.
- Clean the spill area with a suitable decontaminating agent.

#### Large Spill:

- Evacuate the area.
- Prevent the material from entering drains or waterways.
- Contain the spill using absorbent pads or other suitable materials.
- Follow the procedure for a small spill for cleanup.
- Contact environmental health and safety personnel.

## Stability and Reactivity

- Chemical Stability: Stable under recommended storage conditions.[\[2\]](#)
- Conditions to Avoid: Heat, flames, and ignition sources.[\[2\]](#)
- Incompatible Materials: Strong oxidizing agents.[\[2\]](#)
- Hazardous Decomposition Products: Carbon monoxide, carbon dioxide, and nitrogen oxides.  
[\[2\]](#)

## Disposal Considerations

Dispose of **Z-Ser-OMe** and any contaminated materials in accordance with all applicable local, state, and federal regulations.[\[2\]](#) Do not dispose of down the drain or in household trash.

Disclaimer: This guide is intended for informational purposes only and is not a substitute for professional safety training and judgment. Always consult the most current Safety Data Sheet

(SDS) for **Z-Ser-OMe** from your supplier before use.

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## References

- 1. Best Practices for Storing Peptides: Maximizing Stability and Potency - Peptide Partners [peptide.partners]
- 2. benchchem.com [benchchem.com]
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